

Cyanophos Solubility: A Technical Guide for Researchers

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Compound of Interest

Compound Name: **Cyanophos**

Cat. No.: **B165955**

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Prepared for: Researchers, scientists, and drug development professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **Cyanophos** in aqueous and organic media. The document details quantitative solubility data, standardized experimental protocols for solubility determination, and visual representations of key related biological pathways and experimental workflows.

Introduction to Cyanophos

Cyanophos, an organothiophosphate insecticide, is a yellow to reddish-yellow transparent liquid.^{[1][2]} Its utility as a pesticide is predicated on its ability to inhibit acetylcholinesterase, a critical enzyme in the nervous system of insects.^{[2][3]} Understanding the solubility of **Cyanophos** is paramount for various applications, including formulation development, environmental fate assessment, and toxicological studies. Solubility data dictates the bioavailability of the compound and its potential for environmental transport and bioaccumulation.^[3]

Solubility of Cyanophos

The solubility of a substance is defined as the maximum concentration of that substance that can be dissolved in a solvent at a given temperature to form a saturated solution. This section provides both quantitative and qualitative data on the solubility of **Cyanophos** in water and a range of organic solvents.

Quantitative Solubility Data

The following table summarizes the available quantitative data for the solubility of **Cyanophos** in water and various organic solvents.

Solvent	Solubility	Temperature	Reference(s)
Water	46 mg/L	30 °C	[1] [4] [5]
Water	20 mg/L	25 °C	[2]
n-Hexane	27 g/kg	20 °C	[1]
Methanol	1000 g/kg	20 °C	[1]
Xylene	1000 g/kg	20 °C	[1]
Methanol	>50%	20 °C	[1]
Acetone	>50%	20 °C	[1]
Chloroform	>50%	20 °C	[1]

Qualitative Solubility Data

Qualitative assessments of **Cyanophos** solubility have also been reported:

- Very Soluble: Methanol, Ethanol, Acetone, Chloroform[\[1\]](#)
- Miscible: Alcohols, Benzene, Chloroform, Ketones, Toluene, Xylene[\[1\]](#)
- Sparingly Soluble: n-Hexane, Kerosene[\[1\]](#)
- Slightly Soluble: Water[\[2\]](#)

Experimental Protocols for Solubility Determination

The determination of a compound's solubility is a fundamental experimental procedure.

Standardized guidelines have been established by organizations such as the Organisation for Economic Co-operation and Development (OECD) and the United States Environmental Protection Agency (EPA) to ensure data consistency and reliability. For a compound like

Cyanophos, with a water solubility greater than 10^{-2} g/L, the Flask Method is the recommended procedure.[6]

Principle of the Flask Method

The flask method involves saturating a solvent with the test substance by mechanical agitation at a constant temperature. The concentration of the substance in the filtered aqueous phase is then determined by a suitable analytical method.

Detailed Experimental Protocol (Based on OECD Guideline 105 and EPA OPPTS 830.7840)

1. Preparation:

- Ensure the test substance (**Cyanophos**) is of the highest possible purity.
- Use distilled or deionized water as the solvent.
- Select appropriate glass vessels (e.g., flasks with stoppers).

2. Preliminary Test:

- A preliminary test is conducted to estimate the approximate solubility and the time required to reach equilibrium.
- Add an excess amount of **Cyanophos** to a known volume of water in a flask.
- Agitate the flask at the desired test temperature (e.g., 20°C or 30°C).
- Periodically, take samples, separate the solid and aqueous phases (e.g., by centrifugation or filtration), and analyze the concentration of **Cyanophos** in the aqueous phase.
- Equilibrium is considered reached when consecutive measurements show no significant change in concentration.

3. Definitive Test:

- Based on the preliminary test, weigh an amount of **Cyanophos** in excess of its estimated solubility into three separate flasks.
- Add a known volume of water to each flask.
- Place the flasks in a constant temperature bath and agitate them (e.g., using a shaker or magnetic stirrer) for a period determined in the preliminary test (typically 24-48 hours) to ensure equilibrium is reached.

- After equilibration, allow the solutions to stand to permit phase separation. If necessary, centrifuge the samples at the test temperature.
- Carefully withdraw an aliquot of the clear, saturated aqueous phase.
- Analyze the concentration of **Cyanophos** in the aliquot using a validated analytical method (e.g., High-Performance Liquid Chromatography - HPLC).
- The average of the concentrations from the three flasks is reported as the water solubility.

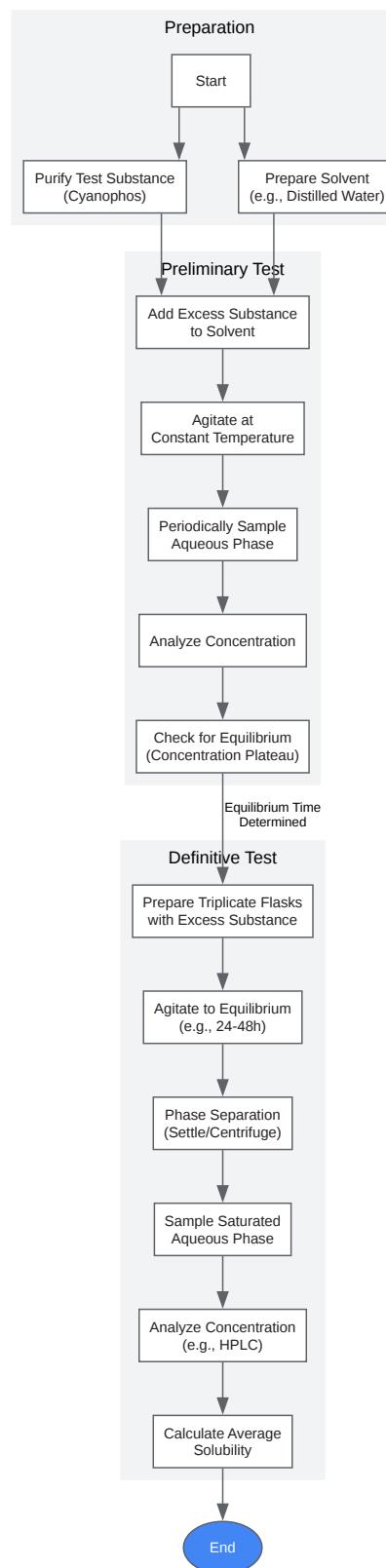
4. Analytical Method:

- A specific and sensitive analytical method, such as HPLC with a suitable detector (e.g., UV-Vis), should be used to quantify the concentration of **Cyanophos**. The method must be validated for linearity, accuracy, and precision.

Visualizations

Experimental Workflow for Solubility Determination

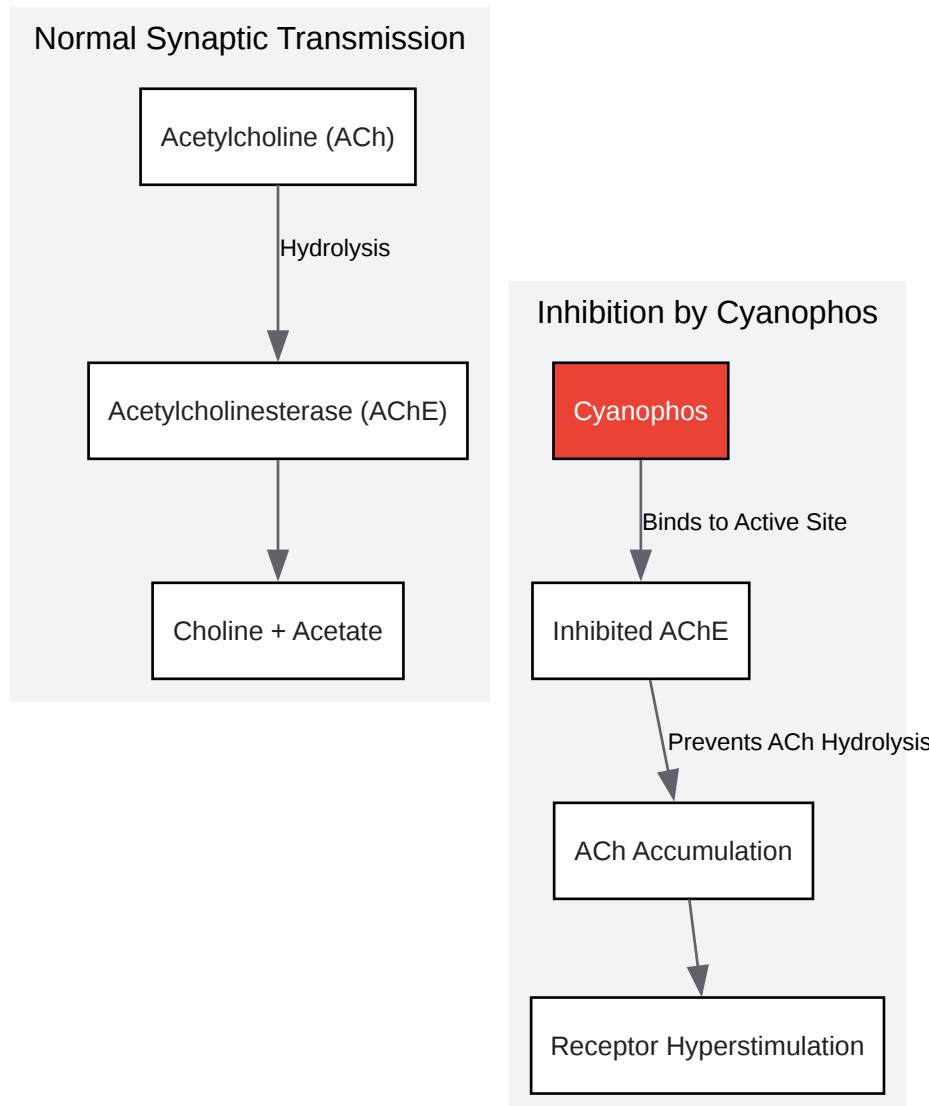
The following diagram illustrates the general workflow for determining the solubility of a compound using the flask method.

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Caption: Workflow for the Flask Method of Solubility Determination.

Mechanism of Acetylcholinesterase Inhibition by Cyanophos

Cyanophos exerts its toxic effect by inhibiting the enzyme acetylcholinesterase (AChE). The following diagram illustrates this mechanism.



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Caption: Acetylcholinesterase Inhibition by **Cyanophos**.

Conclusion

This technical guide provides a consolidated resource on the solubility of **Cyanophos**. The quantitative data, presented in a clear tabular format, offers researchers quick access to essential physical property information. The detailed experimental protocol for the flask method provides a standardized approach for in-house solubility determination. Furthermore, the visualizations of the experimental workflow and the mechanism of acetylcholinesterase inhibition offer a deeper understanding of the practical and biological context of **Cyanophos** solubility. This information is critical for the safe and effective use of this compound in research and development.

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